

Butyl myristate molecular weight and formula

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Compound of Interest

Compound Name: Butyl Myristate

Cat. No.: B089461

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An In-depth Technical Guide on **Butyl Myristate**: Molecular Properties

This guide provides essential physicochemical data for **Butyl Myristate**, a fatty acid ester commonly utilized in various scientific and industrial applications. The information is tailored for researchers, scientists, and professionals in drug development.

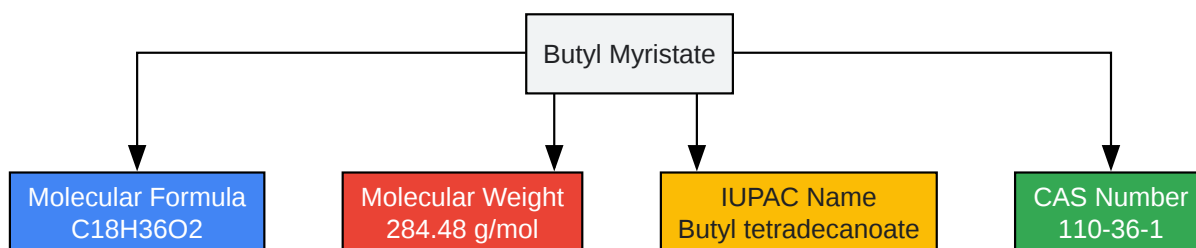
Core Molecular Data

Butyl myristate is the ester formed from the condensation of myristic acid and butanol. Its fundamental molecular properties are summarized below for easy reference.

Property	Value	Source
Molecular Formula	C18H36O2	[1] [2] [3] [4]
Molecular Weight	284.48 g/mol	[3] [5] [6]
IUPAC Name	Butyl tetradecanoate	[1] [2] [3]
CAS Registry Number	110-36-1	[2] [3] [4] [6]

Logical Relationship of Butyl Myristate Properties

The following diagram illustrates the direct relationship between the compound and its key molecular identifiers.



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Caption: Key molecular properties of **Butyl Myristate**.

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References

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